

how to dissolve TCS 5861528 for experiments

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Compound of Interest

Compound Name: Tcs 5861528

CAS No.: 332117-28-9

Cat. No.: B1682950

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This application note details the physicochemical properties, solubility guidelines, and experimental preparation protocols for **TCS 5861528** (also known as Chembridge-5861528), a selective TRPA1 channel antagonist.

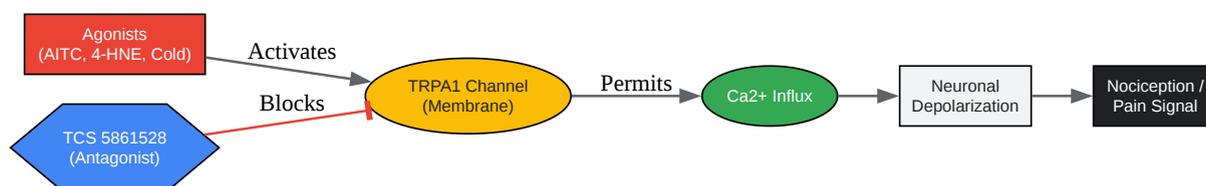
Compound Profile & Mechanism

TCS 5861528 is a potent, selective blocker of the TRPA1 (Transient Receptor Potential Ankyrin 1) ion channel.^{[1][2][3]} It functions by antagonizing calcium influx evoked by TRPA1 agonists such as allyl isothiocyanate (AITC) and 4-hydroxynonenal (4-HNE).^{[1][4][5][6][7][8]}

- CAS Number: 332117-28-9^{[1][3][4][5][9][10][11][12][13]}
- Molecular Weight: 369.42 g/mol ^{[5][11][13]}
- Chemical Formula: C₁₉H₂₃N₅O₃^{[4][11]}
- Target: TRPA1 Ion Channel (IC₅₀ ~14.3 μM against AITC; ~18.7 μM against 4-HNE).^{[1][3][4][5][8]}
- Key Application: Investigation of diabetic hypersensitivity, neuropathic pain, and nociception.

Mechanism of Action (Signaling Pathway)

The following diagram illustrates the intervention point of **TCS 5861528** within the nociceptive signaling cascade.



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Figure 1: **TCS 5861528** inhibits TRPA1-mediated Calcium influx, preventing neuronal depolarization and subsequent pain signaling.

Solubility & Handling Guidelines

TCS 5861528 is a hydrophobic crystalline solid. Proper dissolution is critical; the compound is practically insoluble in water and has very poor solubility in ethanol.

Solubility Matrix

Solvent	Solubility Limit	Comments
DMSO	~30 - 50 mg/mL	Preferred Solvent. Ideal for stock solutions.
DMF	~30 mg/mL	Good alternative if DMSO is contraindicated.
Ethanol	~0.1 mg/mL	Avoid. Poor solubility makes it unsuitable for stock prep.
Water / PBS	Insoluble	Do not attempt to dissolve directly in aqueous buffers.

Storage & Stability

- Solid State: Store at -20°C. Stable for ≥4 years if desiccated.
- Stock Solution (DMSO): Store at -80°C (up to 2 years) or -20°C (up to 1 year).

- Handling: Stock solutions should be purged with an inert gas (Argon or Nitrogen) to prevent oxidation during long-term storage.

Protocol: Preparation of Stock Solution

Objective: Create a high-concentration Master Stock (e.g., 50 mM or 100 mM) in DMSO for long-term storage.

Materials:

- **TCS 5861528** solid^[1]
- Anhydrous DMSO (sterile filtered)
- Vortex mixer
- Amber glass vials (to protect from light)

Step-by-Step:

- Calculate Mass/Volume:
 - To make 1 mL of 50 mM stock: Weigh 18.47 mg of **TCS 5861528**.
 - Formula:
- Add Solvent: Add 1 mL of anhydrous DMSO to the vial containing the powder.
- Dissolve: Vortex vigorously for 30–60 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
 - Note: The solution should be clear and colorless to pale yellow.
- Aliquot: Dispense into small aliquots (e.g., 50 µL) to avoid freeze-thaw cycles.
- Store: Flash freeze in liquid nitrogen (optional) and store at -80°C.

Protocol: In Vitro Working Solutions

Objective: Dilute Master Stock into cell culture media for cellular assays (IC₅₀ determination).

Critical Constraint: Keep final DMSO concentration $\leq 0.1\%$ to avoid solvent toxicity, or include a vehicle control group.

Workflow:

- Thaw a stock aliquot (e.g., 50 mM) at room temperature.
- Intermediate Dilution (Optional but Recommended):
 - Dilute the 50 mM stock 1:10 in culture media (or PBS) to create a 5 mM working stock.
Note: Precipitation may occur; use immediately or keep warm if observing rapid precipitation.
 - Better Approach: Serial dilution in DMSO first (e.g., 50 mM \rightarrow 5 mM \rightarrow 0.5 mM in DMSO), then spike these into media at 1:1000 dilution.
- Final Dilution:
 - Add 1 μ L of 10 mM DMSO stock to 10 mL of warm media = 1 μ M final concentration (0.01% DMSO).
 - Vortex media immediately to disperse.

Protocol: In Vivo Formulation (Animal Studies)

Objective: Prepare a stable, injectable solution for administration (e.g., IP or Oral) at doses up to 30 mg/kg.

Challenge: Direct dilution of DMSO stock into saline often causes immediate precipitation. You must use a solubilizing agent (Cyclodextrin) or a lipid carrier.

Method A: SBE- β -CD (Preferred for IP/Systemic)

Yields a clear solution ≥ 3 mg/mL.

Reagents:

- **TCS 5861528** DMSO Stock (30 mg/mL)[1][3]
- SBE- β -CD (Sulfobutyl ether-beta-cyclodextrin)
- Sterile Saline (0.9% NaCl)

Procedure:

- Prepare Vehicle: Dissolve SBE- β -CD in sterile saline to create a 20% (w/v) solution. Filter sterilize (0.22 μ m).
- Combine:
 - Take 10% volume of the DMSO Stock.
 - Add 90% volume of the 20% SBE- β -CD vehicle.[3]
 - Example (1 mL total): Add 100 μ L of **TCS 5861528** Stock (30 mg/mL) to 900 μ L of 20% SBE- β -CD.[3]
- Mixing: Add the vehicle slowly to the DMSO stock while vortexing.
 - Result: Final concentration ~3 mg/mL in 10% DMSO / 18% SBE- β -CD.

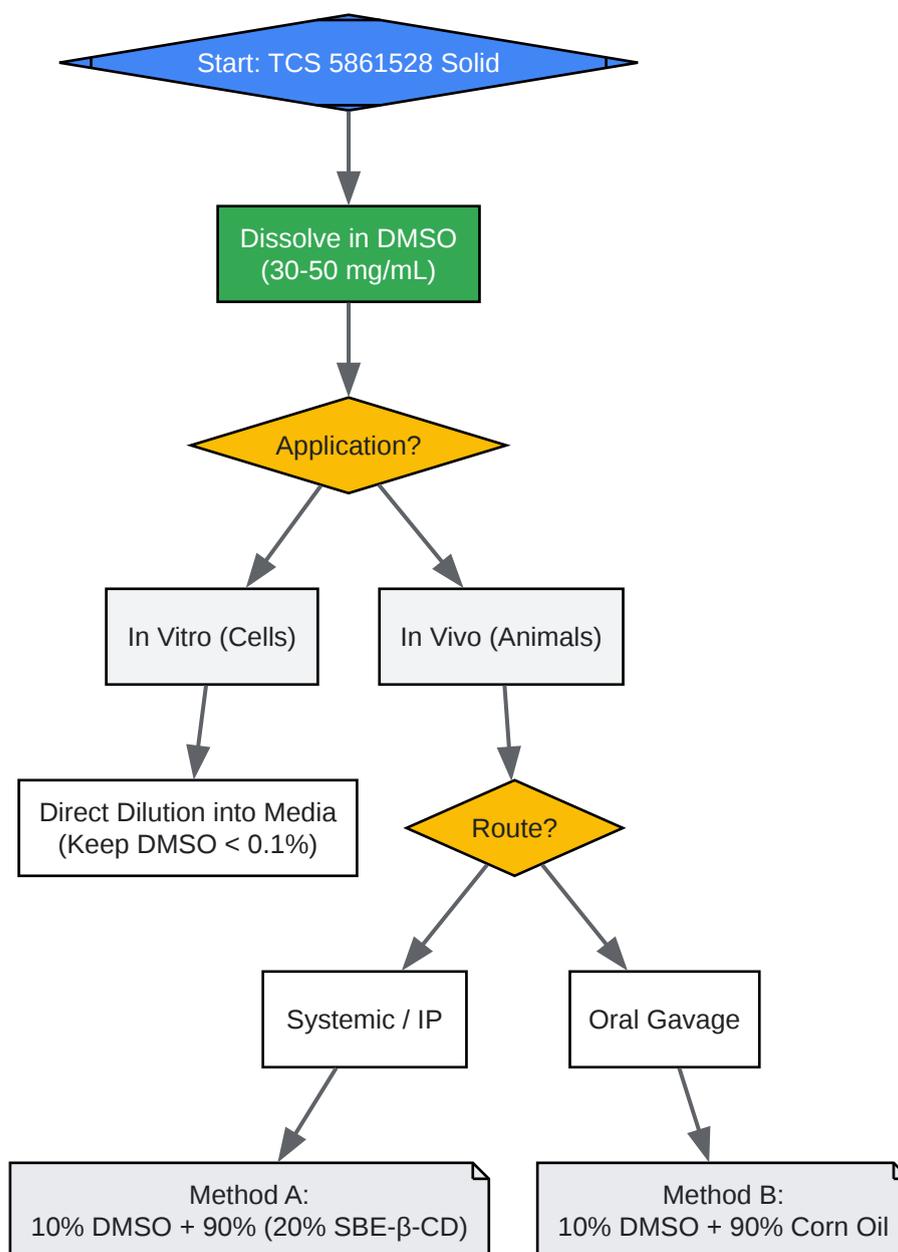
Method B: Corn Oil (Preferred for Oral/Slow Release)

Yields a clear solution \geq 3 mg/mL.

Procedure:

- Take 10% volume of **TCS 5861528** DMSO Stock (30 mg/mL).[3]
- Add 90% volume of Corn Oil.
- Vortex vigorously or sonicate to form a homogenous emulsion/solution.

Decision Logic for Solvents



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Figure 2: Decision tree for selecting the appropriate solvent system based on experimental application.

References

- Cayman Chemical. **TCS 5861528** Product Information.[1][7][Link](#)

- MedChemExpress.Chembridge-5861528 (**TCS 5861528**) Datasheet & Solubility Protocol.[Link](#)
- Wei, H., et al. (2009). "Attenuation of the mechanical hypersensitivity by an antagonist of the TRPA1 ion channel in diabetic animals."[1] *Anesthesiology*, 111(1), 147-154. [Link](#)
- Tocris Bioscience.**TCS 5861528** Biological Activity.[5][Link](#)

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Sources

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. mdpi.com [mdpi.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- 5. [TCS 5861528 | TRPA1 | Tocris Bioscience](#) [tocris.com]
- 6. adood.com [adood.com]
- 7. [Cayman Chemical TCS 5861528 50mg, Quantity: Each of 1 | Fisher Scientific](#) [fishersci.com]
- 8. [TCS 5861528, Tocris Bioscience 10 mg | Buy Online | R&D Systems | Fisher Scientific](#) [fishersci.com]
- 9. scbt.com [scbt.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. bocsci.com [bocsci.com]
- 12. genecards.org [genecards.org]
- 13. [Chembridge-5861528 | TRP/TRPV Channel | TargetMol](#) [targetmol.com]
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